

Why Isoprenaline solution turns pink and how to prevent it

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Compound of Interest

Compound Name: Isoprenaline sulfate

Cat. No.: B1241683

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Isoprenaline Solution Stability: Technical Support Center

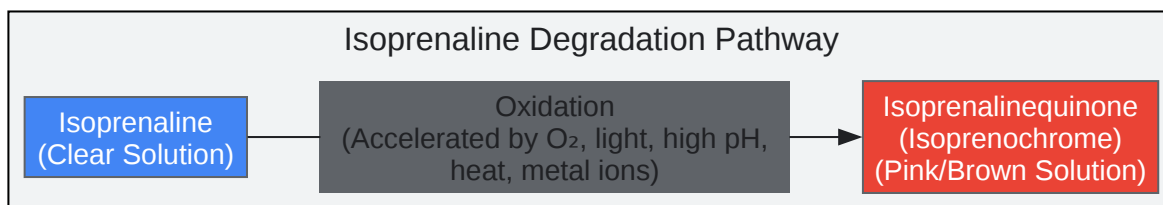
This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the causes of Isoprenaline (Isoproterenol) solution discoloration and robust methods for its prevention.

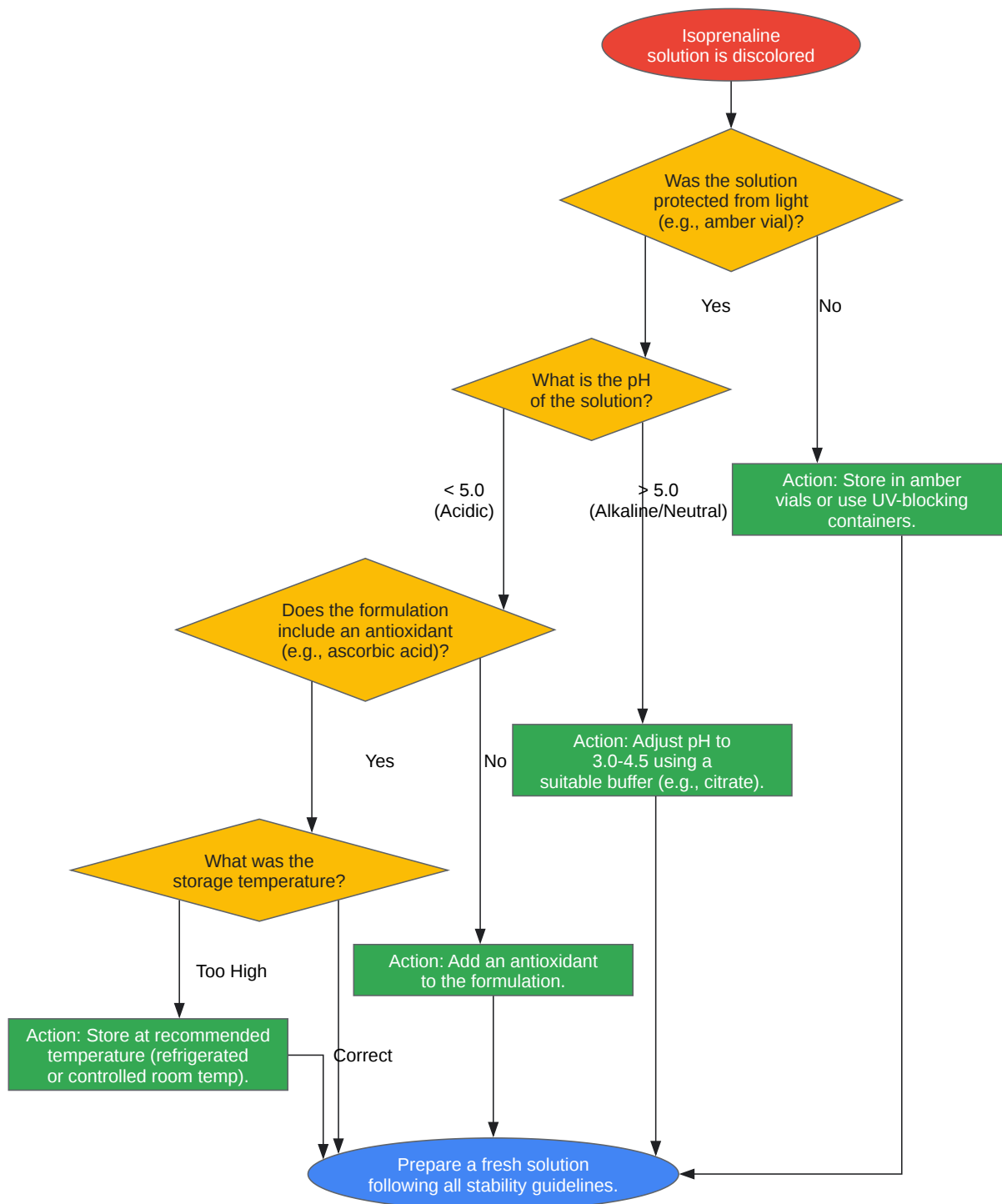
Frequently Asked Questions (FAQs)

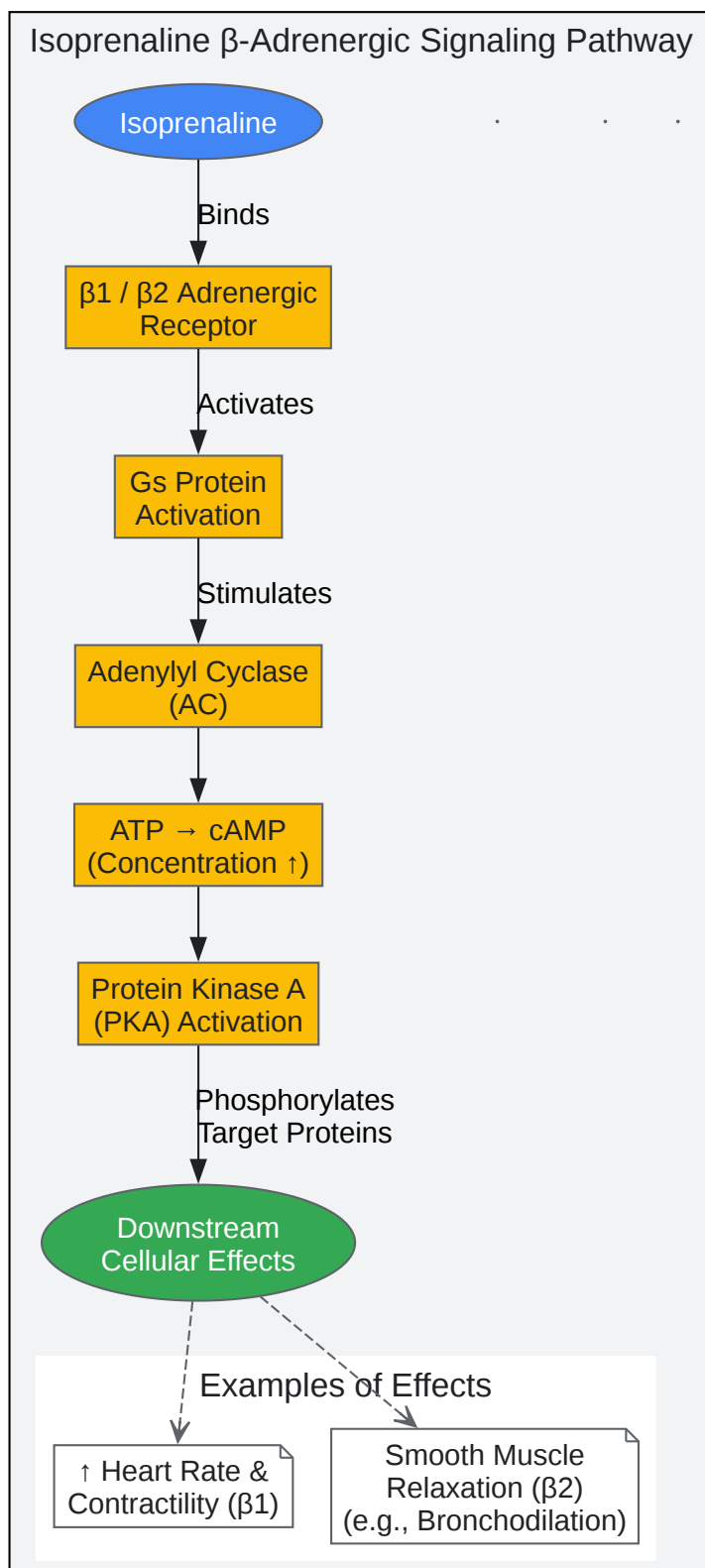
Q1: Why is my Isoprenaline solution turning pink or brown?

The pink or brown discoloration of an Isoprenaline solution is a visual indicator of chemical degradation. Isoprenaline, a catecholamine, is highly susceptible to oxidation, particularly at its catechol ring system.^{[1][2]} This process, known as autooxidation, is accelerated by several factors including exposure to oxygen (air), light, heat, alkaline pH, and the presence of metal ions.^{[3][4][5]}

The oxidation process converts Isoprenaline into an intermediate, which is then further oxidized to form isoprenochrome, a colored quinone-type compound responsible for the pink, and eventually brown, appearance.^[6] The presence of this color indicates a loss of active compound and the formation of degradation products.







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